

Sulfaethoxyypyridazine milk discard period

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sulfaethoxyypyridazine

CAS No.: 963-14-4

Cat. No.: S592505

Get Quote

Regulatory Status and Use Context

Sulfaethoxyypyridazine is a sulfonamide antibiotic permitted for use in veterinary medicine [1]. Its use in **lactating dairy cattle** is a specific exception to a broader prohibition.

- **General Prohibition:** The U.S. Food and Drug Administration (FDA) prohibits the extra-label use of **sulfonamide-class drugs** in lactating dairy cattle [2] [3].
- **Specific Exception:** This ban has exceptions for three specific sulfonamides, one of which is **sulfaethoxyypyridazine**. The approved uses of sulfadimethoxine, sulfabromomethazine, and **sulfaethoxyypyridazine** are allowed [2] [3].

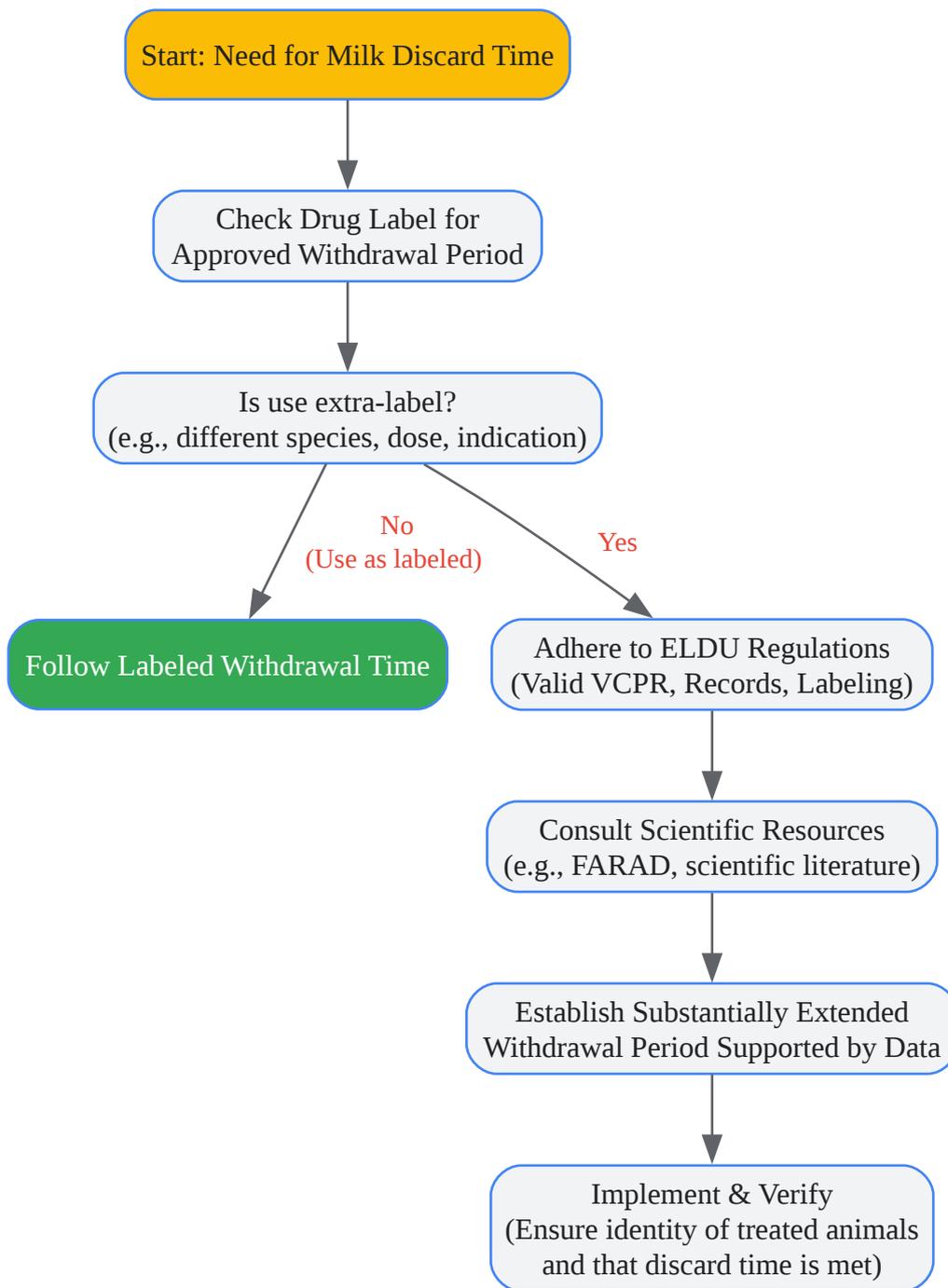
The following table summarizes the key regulatory and safety information for this drug:

Aspect	Details
Drug Class	Sulfonamide antibiotic [3] [4]
Veterinary Use	Approved for use in animals; used in feedstuffs and for systematic infections [1]
Regulatory Status in Lactating Dairy Cows	Extra-label use of most sulfonamides is prohibited; use is allowed only per the approved label for sulfaethoxyypyridazine and two other specific sulfonamides [2] [3]
Primary Health Concern	Potential for acute hypersensitivity (allergic) reactions in humans consuming residues; about 2% of the population is severely allergic [4]

Aspect	Details
Other Health Risks	Potential for adverse effects like rashes, headaches, anemia, and, in animal studies, birth defects and thyroid tumors [4]
Withdrawal Time Source	For extra-label use, the veterinarian must establish an extended withdrawal period using scientific sources like the Food Animal Residue Avoidance Databank (FARAD) [2] [3]. For labeled use, the approved withdrawal time should be followed.

Protocol for Establishing a Milk Discard Period

Since a specific discard time was not located in the public search, the established professional methodology for determining this critical parameter is outlined below. This workflow integrates regulatory requirements with scientific residue avoidance practices.



[Click to download full resolution via product page](#)

Methodology Details

- **Determine Use Context:** First, establish if the drug is being used strictly according to its approved label. If so, the discard period listed on the label is legally binding [2] [5]. If the use is **extra-label**

(e.g., for a different disease or at a different dosage than specified on the label), the veterinarian must operate under the constraints of the Animal Medicinal Drug Use Clarification Act (AMDUCA) [2] [3].

- **Adhere to ELDU Regulations:** For extra-label drug use (ELDU), the veterinarian must work within a **valid Veterinarian-Client-Patient Relationship (VCPR)** and maintain detailed records for at least two years. The drug must be properly labeled with the veterinarian's specified instructions and discard time [2] [5].
- **Establish a Scientifically-Supported Withdrawal Period:** The core of the protocol is to determine a conservative withdrawal period that ensures milk residues fall below the established safe level.
 - **Primary Data Source:** Consult the **Food Animal Residue Avoidance Databank (FARAD)**. This is the primary resource recommended by the FDA for obtaining scientifically-derived withdrawal intervals for extra-label drug uses [2] [3].
 - **Alternative Sources:** Withdrawal estimates can also be supported by data from scientific literature, academic institutions, and pharmacokinetic studies [2].

Key Considerations for Researchers

- **Prohibition of Bulk Compounding:** It is important to note that compounding from bulk drug substances is not permitted. Any compounding must be done from an FDA-approved animal or human drug [2] [5].
- **Public Health and Resistance:** Sulfonamide use in agriculture contributes to the pool of antibiotic-resistant bacteria. Ensuring appropriate discard periods are met is critical to minimizing human exposure to low-level antibiotics and the spread of resistance [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. CAS No : 963-14-4 | Product Name : Sulfaethoxypyridazine [pharmaffiliates.com]
2. The Ins and Outs of Extra-Label Drug Use in Animals [fda.gov]

3. Pharmacist's Corner: Overview of Extra-Label Drug Use in ... [vetmed.illinois.edu]

4. Frequently Asked Questions [organic-center.org]

5. 21 CFR Part 530 -- Extralabel Drug Use in Animals [ecfr.gov]

To cite this document: Smolecule. [Sulfaethoxypyridazine milk discard period]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b592505#sulfaethoxypyridazine-milk-discard-period]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com